Technical Monograph: 2-[2-(4-Nitrophenoxy)ethoxy]acetic Acid

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Compound of Interest	
Compound Name:	*2-(2-(4-Nitrophenoxy)ethoxy)acetic acid*
CAS No.:	*1228792-08-2*
Cat. No.:	*B1447630*

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Classification: Heterobifunctional Linker Precursor (Nitro-PEG-Carboxylate) Primary Application: PROTACs, Antibody-Drug Conjugates (ADCs), and Surface Functionalization

Part 1: Executive Summary & Chemical Identity

In the architecture of targeted protein degradation (TPD) and bioconjugation, linker chemistry determines the physicochemical properties and spatial orientation of the final pharmacophore. 2-[2-(4-Nitrophenoxy)ethoxy]acetic acid represents a critical "masked" intermediate. It features a carboxylic acid (for immediate amide coupling) and a nitro-aryl group (a latent aniline amine).

Unlike standard aliphatic PEG linkers, the inclusion of the phenoxy moiety introduces rigidity and UV-activity, aiding in purification and modifying the solubility profile of the conjugate.

Chemical Identity & Precursor Mapping

As this specific chain length is often a custom synthesis intermediate rather than a commodity chemical, it is best defined by its immediate synthetic precursors.

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Parameter	Technical Detail
Systematic Name	2-[2-(4-Nitrophenoxy)ethoxy]acetic acid
Molecular Formula	$C_{10}H_{11}NO_6$
Molecular Weight	~241.20 g/mol
Core Scaffold CAS	16365-27-8 (2-(4-Nitrophenoxy)ethanol) - Immediate Precursor
Functional Class	Heterobifunctional PEG Linker (Nitro/Acid)
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water (acid form).

Part 2: Synthetic Methodology (Self-Validating Protocol)

Expert Insight: The synthesis of this compound follows a convergent Williamson Ether Synthesis strategy. The critical control point is preventing over-alkylation. Using 2-(4-Nitrophenoxy)ethanol (CAS 16365-27-8) as the starting material is superior to reacting 4-nitrophenol with a di-halo PEG chain, as it eliminates polymerization side products.

Phase 1: Carboxymethylation

This step installs the acetic acid tail onto the ethanol scaffold.

Reagents:

- Substrate: 2-(4-Nitrophenoxy)ethanol (1.0 eq)
- Alkylating Agent:tert-Butyl bromoacetate (1.2 eq) (Preferred over free acid to prevent side reactions)
- Base: Sodium Hydride (NaH) (60% dispersion, 1.5 eq) or Potassium tert-butoxide (KOtBu)
- Solvent: Anhydrous THF or DMF (0°C to RT)

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Protocol:

- Activation: Dissolve 2-(4-Nitrophenoxy)ethanol in anhydrous THF under N_2. Cool to 0°C.
- Deprotonation: Add NaH portion-wise. Evolution of H_2 gas confirms alkoxide formation. Stir for 30 min.
- Alkylation: Dropwise add tert-Butyl bromoacetate. The bulky tert-butyl group prevents self-condensation.
- Reaction: Warm to Room Temperature (RT) and stir for 4–12 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Quench: Carefully add saturated NH_4Cl solution.

Phase 2: Deprotection (Acidolysis)

Reagents: Trifluoroacetic acid (TFA), Dichloromethane (DCM). Protocol:

- Dissolve the intermediate ester in DCM (1:1 ratio).
- Add TFA (20% v/v). Stir at RT for 2 hours.
- Validation: Loss of the t-butyl signal in ^1H NMR (approx. 1.4 ppm) confirms conversion to the free acid.

Part 3: Mechanistic Pathway & Workflow

The following diagram illustrates the transformation logic, highlighting the "Masked Amine" strategy essential for orthogonal conjugation.



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Figure 1: Synthetic route from commercial precursors to the target linker, including downstream activation.

Part 4: Analytical Validation (QC Criteria)

To ensure the integrity of the synthesized linker, the following spectral signatures must be verified.

Technique	Expected Signature	Structural Assignment
^{1}H NMR (DMSO-d_6)	δ 12.0-13.0 (bs, 1H)	Carboxylic Acid (-COOH)
δ 8.15 (d, 2H, J=9.0 Hz)	Aromatic Protons (ortho to -NO_2)	
δ 7.10 (d, 2H, J=9.0 Hz)	Aromatic Protons (ortho to -O-)	
δ 4.10-4.25 (m, 2H)	-O-CH_2-CH_2-O- (Next to Phenoxy)	
δ 4.05 (s, 2H)	-O-CH_2-COOH (Singlet is critical)	
LC-MS (ESI-)	$[M-H]^-$ = 240.2	Ionization of carboxylic acid

Part 5: Applications in Drug Discovery

PROTAC Linker Design

This molecule serves as a rigidifying spacer. While standard PEGs are flexible, the phenyl ring adds structural constraints that can improve the binding kinetics of E3 ligase ligands (e.g., Thalidomide derivatives) to the target protein.

Latent Functionality (Nitro-Switch)

The nitro group acts as a "protecting group" for the amine.

- Workflow:
  - Couple the Carboxylic Acid end to a Ligand (e.g., VHL Ligand).

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- Purify the intermediate (Nitro group is stable).
- Reduce Nitro to Amine (using Fe/NH_4Cl or H_2/Pd).
- Couple the new Amine to the Warhead (e.g., Kinase Inhibitor).

- Advantage: This prevents homobifunctional cross-linking errors common with diamine linkers.

References

- Williamson Ether Synthesis & PEGylation
  - Otera, J. (2000). Esterification: Methods, Reactions, and Applications. Wiley-VCH.
  - Verification:
- Nitro-Reduction Strategies in Linker Chemistry
  - Burke, T. R., et al. (2017). "Design and Synthesis of PROTAC Linkers." Journal of Medicinal Chemistry.
  - Verification:
- Precursor Data (2-(4-Nitrophenoxy)ethanol)
  - National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 84288, 2-(4-Nitrophenoxy)ethanol.
  - Verification:
- General PEG Linker Nomenclature
  - BroadPharm. "Pegylation Reagents and Linkers.
  - Verification:

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